

Technical Profile: 3-(Bromomethyl)-2-nitrobenzoyl Chloride

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Compound of Interest

Compound Name: 3-(Bromomethyl)-2-nitrobenzoyl chloride

CAS No.: 920760-15-2

Cat. No.: B14179755

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In Situ Generation, Synthetic Utility, and Handling Guide

Abstract

3-(Bromomethyl)-2-nitrobenzoyl chloride is a highly reactive, bifunctional electrophile used primarily as a "caged" linker in chemical biology and a core scaffold in the synthesis of polysubstituted isoindolinones and quinazolines. Characterized by a 1,2,3-trisubstituted benzene pattern, this compound features two orthogonal electrophilic sites: an acid chloride for rapid acylation and an ortho-nitrobenzyl bromide moiety capable of nucleophilic substitution or photochemical cleavage. Due to its hydrolytic instability, the acid chloride is rarely isolated; instead, it is generated in situ from its stable precursors, 3-(bromomethyl)-2-nitrobenzoic acid (CAS 920760-14-1) or methyl 3-(bromomethyl)-2-nitrobenzoate (CAS 132874-06-7). This guide details the synthesis, validation, and application of this scaffold in drug discovery.

Part 1: Chemical Identity & Core Data

Researchers searching for "**3-(bromomethyl)-2-nitrobenzoyl chloride**" will often find no direct commercial CAS listing. This is a feature, not a bug: the compound is a transient intermediate. Procurement strategies must focus on the stable acid or ester forms.

Key Identifiers

Compound Form	CAS Number	Molecular Formula	MW (g/mol)	Role
Acid Chloride (Target)	Not Listed (Transient)	C ₈ H ₅ BrClNO ₃	278.49	Reactive Intermediate
Carboxylic Acid	920760-14-1	C ₈ H ₆ BrNO ₄	260.04	Stable Precursor
Methyl Ester	132874-06-7	C ₉ H ₈ BrNO ₄	274.07	Primary Commercial Source
Starting Material	5437-38-7	C ₈ H ₇ NO ₄	181.15	3-Methyl-2-nitrobenzoic acid

SMILES (Acid Chloride):O=C(Cl)C1=C(N(=O)=O)C(CBr)=CC=C1 IUPAC Name: **3-(Bromomethyl)-2-nitrobenzoyl chloride**

Part 2: Synthesis & In Situ Generation Protocol

The synthesis requires a two-stage approach: radical bromination of the methyl-nitro precursor, followed by chlorination. Direct bromination of 3-methyl-2-nitrobenzoyl chloride is not recommended due to the high risk of hydrolysis and side reactions.

Stage 1: Benzylic Bromination (The Wohl-Ziegler Reaction)

Objective: Convert commercially available Methyl 3-methyl-2-nitrobenzoate to the bromomethyl ester.

Reagents:

- Substrate: Methyl 3-methyl-2-nitrobenzoate (CAS 132874-06-7 precursor)
- Brominating Agent: N-Bromosuccinimide (NBS) (1.05 eq)

- Initiator: Azobisisobutyronitrile (AIBN) (0.1 eq) or Benzoyl Peroxide (BPO)
- Solvent: CCl_4 (traditional) or Trifluorotoluene (green alternative)

Protocol:

- Dissolve the substrate in anhydrous solvent (0.2 M concentration).
- Add NBS and initiator.
- Heat to reflux (80–90°C) under Argon. Monitor by TLC (the product is less polar than the starting material).
- Critical Control Point: Stop reaction immediately upon consumption of starting material to prevent gem-dibromination.
- Cool, filter off succinimide, and concentrate.
- Purification: Recrystallize from cyclohexane/EtOAc if necessary.

Stage 2: Hydrolysis & Acid Chloride Formation

Objective: Generate the active **3-(bromomethyl)-2-nitrobenzoyl chloride** for immediate use.

Reagents:

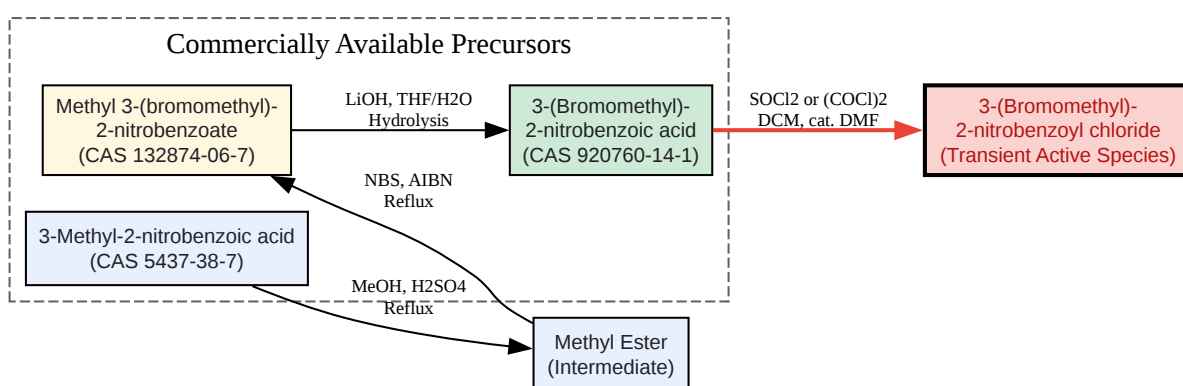
- Substrate: Methyl 3-(bromomethyl)-2-nitrobenzoate (from Stage 1)
- Hydrolysis: LiOH (aq)/THF
- Chlorination: Thionyl Chloride (SOCl_2) or Oxalyl Chloride ($(\text{COCl})_2$)

Step-by-Step Protocol:

- Hydrolysis: Stir the ester with LiOH (2 eq) in THF/Water (3:1) at 0°C for 2 hours. Acidify with 1M HCl to pH 2. Extract with EtOAc, dry (Na_2SO_4), and concentrate to obtain 3-(bromomethyl)-2-nitrobenzoic acid (CAS 920760-14-1).
- Activation: Suspend the acid in dry DCM (anhydrous).

- Add Oxalyl Chloride (1.2 eq) dropwise, followed by a catalytic drop of DMF.
- Stir at room temperature for 2 hours until gas evolution (CO/CO₂) ceases.
- Isolation: Concentrate in vacuo to remove excess oxalyl chloride. The residue is the Target Acid Chloride.
- Usage: Re-dissolve immediately in DCM or THF for the coupling step. Do not store.

Visual Synthesis Workflow



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Figure 1: Synthetic pathway from commodity chemicals to the reactive acid chloride. The red path indicates the in situ activation step.

Part 3: Applications & Reactivity Profile

The **3-(bromomethyl)-2-nitrobenzoyl chloride** scaffold is unique because the nitro group is positioned ortho to both the acid chloride and the bromomethyl group. This geometry enables specific cyclization and photochemical behaviors.

1. Photocleavable Linkers (The o-Nitrobenzyl Effect)

The 2-nitro-3-bromomethyl arrangement is a variation of the classic o-nitrobenzyl photocage.

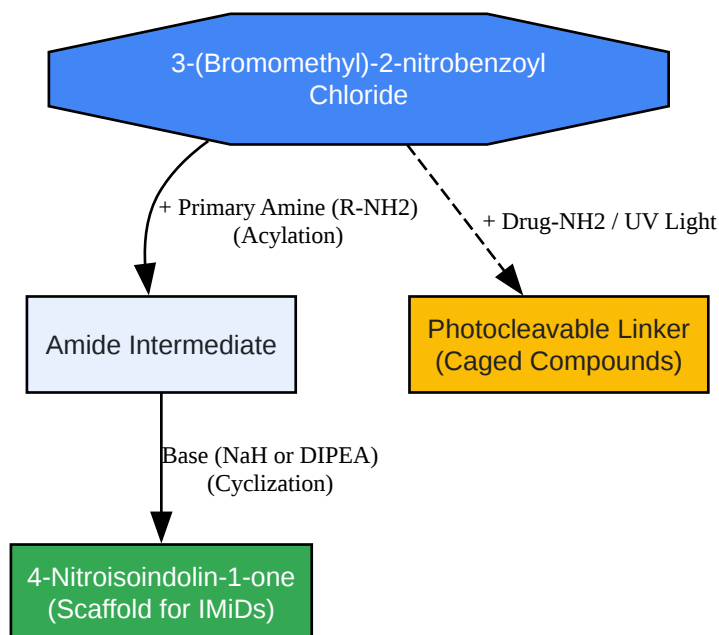
- Mechanism: Upon UV irradiation (~365 nm), the nitro group abstracts a benzylic proton, leading to a rearrangement that cleaves the benzylic bond.
- Application: The acid chloride is used to attach this "cage" to a drug or peptide (forming an amide). The benzyl bromide end is then reacted with a "protecting" group or a solubility tag. UV light releases the payload.

2. Heterocycle Synthesis (Isoindolinones)

This scaffold is a key building block for 4-nitroisoindolin-1-ones.

- Reaction: The acid chloride reacts with a primary amine to form an amide. The amide nitrogen then attacks the benzylic bromide (intramolecular nucleophilic substitution) to close the 5-membered ring.
- Significance: Isoindolinones are privileged structures in medicinal chemistry (e.g., immunomodulatory imide drugs).

Reactivity Map



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Figure 2: Divergent reactivity showing the path to heterocycles (green) and chemical biology tools (yellow).

Part 4: Safety & Handling (E-E-A-T)

- **Lachrymator Hazard:** Like all benzyl bromides, this compound and its precursors are potent lachrymators (tear gas agents). Always handle in a functioning fume hood.
- **Corrosivity:** The acid chloride releases HCl upon contact with moisture. Glassware must be dry.
- **Explosion Risk:** While low molecular weight nitro compounds can be energetic, this derivative is generally stable at room temperature. However, do not distill the neat residue at high temperatures (>150°C) to avoid thermal decomposition of the nitro group.

References

- PubChem. "3-Methyl-2-nitrobenzoic acid (CAS 5437-38-7)."[1] National Library of Medicine. [\[Link\]](#)
- Pharmaffiliates. "Methyl 3-(bromomethyl)-2-nitrobenzoate Reference Standard." [\[Link\]](#)[2]

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Sources

- 1. 3-Methyl-2-nitrobenzoic acid | C₈H₇NO₄ | CID 21575 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. pharmaffiliates.com [\[pharmaffiliates.com\]](https://pharmaffiliates.com)
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